

Technical Analysis: 2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid
CAS No.:	75625-98-8
Cat. No.:	B021825

[Get Quote](#)

Molecular Characterization and Analytical Profiling

Executive Summary

2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid (CAS: 75625-98-8) is a critical synthetic intermediate and impurity marker associated with the non-steroidal anti-inflammatory drug (NSAID) Ibuprofen.^[1] Structurally, it represents the benzylic bromination product of the isobutyl side chain of the Ibuprofen scaffold.^[1]

For researchers and analytical scientists, accurate characterization of this molecule is essential for two reasons:

- **Impurity Profiling:** It serves as a reference standard for monitoring oxidative degradation or synthetic byproducts in Ibuprofen drug substances.^[1]
- **Synthetic Utility:** The labile benzylic bromide moiety allows for further functionalization (e.g., elimination to styrenyl derivatives or nucleophilic substitution), making it a versatile scaffold

in medicinal chemistry.[1]

Molecular Characteristics & Weight Analysis[1][2][3][4][5]

Precise molecular weight calculations are non-negotiable in quantitative analysis, particularly when using Mass Spectrometry (MS) where the isotopic signature of Bromine dictates the spectral appearance.[1]

Quantitative Data Summary

Parameter	Value	Technical Note
Chemical Formula	C ₁₃ H ₁₇ BrO ₂	Phenyl ring + Propionic acid arm + Brominated isobutyl arm
Average Molecular Weight	285.18 g/mol	Used for stoichiometric calculations (molarity/yield)
Monoisotopic Mass (⁷⁹ Br)	284.0412 Da	Primary peak in High-Res MS
Monoisotopic Mass (⁸¹ Br)	286.0391 Da	Secondary peak in High-Res MS
Isotopic Pattern	1:1 Doublet	Distinctive "twin tower" peak height ratio due to ⁷⁹ Br/ ⁸¹ Br natural abundance
CAS Number	75625-98-8	Unique identifier for procurement/database search

Isotopic Signature in Mass Spectrometry

Unlike standard organic molecules dominated by Carbon-12, this compound carries a Bromine atom.[1] Bromine exists naturally as two stable isotopes, ⁷⁹Br (50.69%) and ⁸¹Br (49.31%).[1]

- Implication: In LC-MS analysis, you will not see a single parent ion peak. You will observe two peaks of nearly equal intensity separated by 2 mass units (M and M+2).[1]

- Diagnostic Rule: If the M+2 peak is approximately the same height as the M peak, the presence of a single Bromine atom is confirmed.[1]

Synthetic Pathway & Formation Mechanism[1]

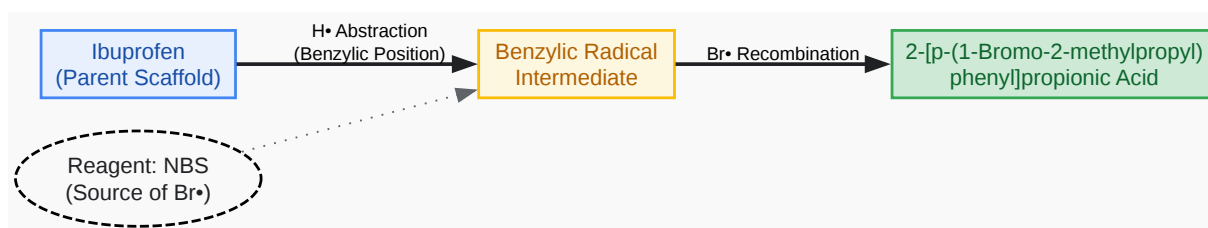
Understanding the origin of this compound is vital for controlling it as an impurity.[1] It is typically formed via Wohl-Ziegler Bromination, a radical substitution reaction at the benzylic position of the isobutyl group.[1]

Mechanism of Action[1]

- Initiation: A radical initiator (e.g., AIBN or UV light) generates a bromine radical from N-Bromosuccinimide (NBS).[1]
- Propagation (Abstraction): The bromine radical abstracts a hydrogen atom from the benzylic carbon (the position adjacent to the phenyl ring), which is the most stable radical position on the isobutyl chain.[1]
- Termination/Substitution: The resulting benzylic radical reacts with Br₂ to form the final brominated product.[1]

Pathway Visualization

The following diagram illustrates the transformation from the parent Ibuprofen scaffold to the brominated derivative.[1]



[Click to download full resolution via product page](#)

Figure 1: Radical substitution pathway converting Ibuprofen to its benzylic bromide derivative.
[1]

Analytical Protocol: Identification & Handling

A. HPLC-UV Detection Strategy

Due to the conjugated phenyl ring, this compound is UV-active.^[1] However, the bromine atom introduces lipophilicity, altering its retention time compared to Ibuprofen.^[1]

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 3.5 μ m).^[1]
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.^[1]
 - Note: The brominated derivative is more hydrophobic than Ibuprofen and will typically elute after the parent peak.^[1]
- Wavelength: 254 nm (aromatic region).^[1]

B. Mass Spectrometry (LC-MS) Validation

To confirm identity, use the isotopic pattern described in Section 2.^[1]

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode $[M-H]^-$ is preferred for carboxylic acids.^[1]
- Target m/z:
 - Look for 283.0 (^{79}Br isotope) and 285.0 (^{81}Br isotope).^[1]
 - Caution: In Positive Mode $[M+H]^+$, look for 285.0 and 287.0.^[1]

C. Stability & Safety (Critical)

- Reactivity: Benzylic bromides are potent alkylating agents.^[1] They are susceptible to hydrolysis (reverting to the alcohol) or nucleophilic attack.^[1] Store at -20°C under inert gas.
- Toxicity: As an alkylating agent, this compound carries a structural alert for genotoxicity.^[1] It must be handled inside a fume hood with appropriate PPE (nitrile gloves, safety glasses).^[1]

References

- Pharmaffiliates. (n.d.). **2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid** - Product PA 27 0018922.[1][2] Retrieved January 28, 2026, from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 948552-52-1|2-(4-(2-Bromoethyl)phenyl)-2-methylpropanoic acid|BLDPharm [bldpharm.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [Technical Analysis: 2-[p-(1-Bromo-2-methylpropyl)phenyl]propionic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b021825/docs#technical-analysis-2-p-1-bromo-2-methylpropyl-phenyl-propionic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)